



# YM-750 solubility and preparation of stock solutions

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Compound of Interest		
Compound Name:	YM-750	
Cat. No.:	B180648	Get Quote

# **Application Notes and Protocols: YM-750**

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**YM-750** is a potent and selective inhibitor of acyl-CoA:cholesterol acyltransferase (ACAT), an enzyme crucial for the esterification and intracellular storage of cholesterol.[1][2] This document provides detailed application notes on the solubility of **YM-750** and a comprehensive protocol for the preparation of stock solutions to ensure accurate and reproducible experimental outcomes. Additionally, it outlines the known signaling pathway affected by **YM-750**.

**YM-750: Chemical Properties** 

Property	Value
Chemical Name	1-((9H-fluoren-2-yl)methyl)-1-cycloheptyl-3- mesitylurea[3]
CAS Number	138046-43-2[1]
Molecular Formula	C31H36N2O[1]
Molecular Weight	452.63 g/mol [1]
Purity	≥98%[1]



# Solubility of YM-750

The solubility of **YM-750** is a critical factor for its use in in vitro and in vivo studies. Based on available data, the solubility of **YM-750** in common laboratory solvents is summarized below.

Solvent	Solubility
DMSO	< 45.26 mg/mL[3]
Ethanol	Insoluble[3]

Note: It is recommended to perform preliminary solubility tests to confirm the optimal solvent and concentration for your specific experimental conditions.

# **Preparation of YM-750 Stock Solutions**

This protocol provides a standardized procedure for the preparation of **YM-750** stock solutions. Adherence to this protocol is essential for maintaining the integrity and activity of the compound.

#### **Materials**

- YM-750 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

## **Protocol**

• Pre-weighing Preparation: Before opening, bring the vial of **YM-750** powder to room temperature to prevent condensation.



- Weighing: Accurately weigh the desired amount of YM-750 powder using an analytical balance in a chemical fume hood.
- · Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the YM-750 powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, dissolve 4.526 mg of YM-750 in 1 mL of DMSO.
  - Cap the tube/vial securely.
- Solubilization: Vortex the solution thoroughly for several minutes until the **YM-750** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat.
- · Aliquoting and Storage:
  - For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
  - Store the desiccated compound at -20°C.[2] It is not recommended to store the solution for long periods; it should be used as soon as possible after preparation.[3]

## **Calculating Stock Solution Volume**

To calculate the required volume of solvent for a desired stock solution concentration, use the following formula:

Volume (L) = Mass (g) / (Molar Concentration (mol/L) \* Molecular Weight (g/mol))

# **Signaling Pathway of YM-750**

YM-750 functions as an inhibitor of acyl-CoA:cholesterol acyltransferase (ACAT). In adrenocortical cells, this inhibition has been shown to suppress aldosterone secretion. Specifically, YM-750 inhibits the expression of the aldosterone synthase gene (CYP11B2) that is induced by membrane depolarization (e.g., by KCl stimulation). Interestingly, it does not affect CYP11B2 expression stimulated by angiotensin II or forskolin.[4]



Cell Membrane

Cytoplasm

Depolarization

VM-750

upregulates

CYP11B2\_Expression

ACAT

leads to catalyzes formation of

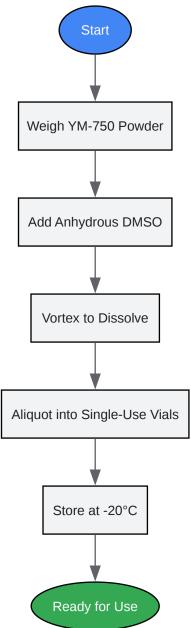
Aldosterone\_Secretion

Cholesteryl\_Esters

YM-750 Signaling Pathway in Adrenocortical Cells



#### Workflow for YM-750 Stock Solution Preparation



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